

Role of tBP evaporation on Spiro-MeOTAD film degradation

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Compound of Interest

Compound Name: Spiro-MeOTAD

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Technical Support Center: Spiro-MeOTAD Film Stability

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) regarding the role of tert-butylpyridine (tBP) evaporation on the degradation of 2,2',7,7'-tetrakis(N,N-di-p-methoxyphenylamine)-9,9'-spirobifluorene (**Spiro-MeOTAD**) films, a common hole transport layer (HTL) in perovskite solar cells (PSCs).

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My perovskite solar cell performance is rapidly degrading, especially under thermal stress. Could tBP in the **Spiro-MeOTAD** layer be the cause?

A1: Yes, the volatility of tBP is a significant factor in the thermal degradation of **Spiro-MeOTAD** films and overall device instability. tBP acts as a plasticizer, lowering the glass transition temperature (T_g) of the **Spiro-MeOTAD** film.^[1] Its eventual evaporation can lead to several detrimental effects:

- **Morphological Degradation:** The loss of tBP can cause the **Spiro-MeOTAD** film to crystallize, leading to the formation of voids and pinholes.^{[2][3]} This disrupts the uniformity of the HTL, impairing hole extraction and transport.

- De-doping: tBP can react with oxidized **Spiro-MeOTAD** (Spiro-OMeTAD

+ +

), causing a de-doping effect that reduces the electrical conductivity of the HTL.

- Additive Aggregation: tBP helps to dissolve lithium bis(trifluoromethanesulfonyl)imide (LiTFSI), a common p-dopant. As tBP evaporates, LiTFSI can aggregate, creating localized areas of poor conductivity and acting as moisture absorption sites.[\[4\]](#)

Troubleshooting Steps:

- Thermal Annealing (Degassing): Before depositing the top metal electrode, consider a pre-heating step to purposefully evaporate a significant portion of the residual tBP from the **Spiro-MeOTAD** film. This can increase the film's morphological stability at the cost of a potential slight initial decrease in performance.[\[5\]](#)
- Optimize tBP Concentration: While tBP is crucial for LiTFSI dissolution and achieving good film morphology during processing, using the minimum effective concentration can mitigate long-term degradation issues.
- Alternative Additives: Explore alternative additives to tBP or LiTFSI-free doping strategies to enhance the thermal stability of the **Spiro-MeOTAD** layer.

Q2: I'm observing the formation of pinholes and voids in my **Spiro-MeOTAD** film after thermal stress. How can I prevent this?

A2: The formation of pinholes and voids is a common issue linked to tBP evaporation and subsequent film restructuring.[\[3\]](#)[\[4\]](#)

Troubleshooting Steps:

- Pre-heating the **Spiro-MeOTAD** Film: A controlled annealing step (e.g., 85°C for a designated period) before the deposition of the metal contact can drive out volatile tBP, leading to a more stable film morphology under subsequent thermal stress.[\[5\]](#)
- Interlayer Deposition: Introducing a thin interlayer, such as Molybdenum Oxide (MoOx), between the **Spiro-MeOTAD** and the gold electrode can help stabilize the interface and

prevent detrimental interactions that accelerate degradation.[5]

- Additive Engineering: Incorporating additives that can form complexes with tBP, such as CsI, has been shown to reduce its evaporation rate and inhibit the aggregation of Li-TFSI, resulting in a more uniform and stable film.

Q3: My device's series resistance is increasing over time, leading to a lower fill factor. Is tBP evaporation a contributing factor?

A3: Yes, an increase in series resistance is a direct consequence of **Spiro-MeOTAD** film degradation, which is often initiated by tBP evaporation. The crystallization of the film and the de-doping effect both contribute to a decrease in the HTL's conductivity, thereby increasing the series resistance of the device.[5]

Troubleshooting Steps:

- Conductivity Measurements: Characterize the conductivity of your **Spiro-MeOTAD** films with and without thermal stress to quantify the impact of your processing conditions. Four-point probe measurements are suitable for this.
- Review Doping Strategy: The interaction between tBP and LiTFSI is critical. Ensure a homogenous distribution of the dopant. The evaporation of tBP can lead to LiTFSI aggregation, which negatively impacts conductivity.
- Implement Degassing Protocols: As mentioned previously, a pre-heating step to remove tBP can lead to a more stable film conductivity over time.

Quantitative Data Summary

The following tables summarize the impact of tBP and thermal treatments on the performance of perovskite solar cells.

Table 1: Effect of Additives on Perovskite Solar Cell Performance under Thermal Stress (85°C)

Spiro-MeOTAD Formulation	Initial Average PCE (%)	Average PCE after 1032h at 85°C (%)	Relative Efficiency Remaining (%)
With Li-TFSI & tBP	15.4	3.3	22
Preheated (reduced tBP)	~13.6 - 15.0	~10.4 - 10.7 (after 720h)	~71 - 76 (after 720h)
With MoOx interlayer	~15.5	~12.0	~77
Preheated with MoOx interlayer	~13.6 - 15.0	~10.4 - 10.7 (after 720h)	~71 - 76 (after 720h)

Data adapted from Song, W. et al. (2021).[\[5\]](#)

Key Experimental Protocols

1. Fabrication of Perovskite Solar Cells with **Spiro-MeOTAD** HTL

This protocol provides a general guideline for the fabrication of n-i-p planar perovskite solar cells.

- Substrate Preparation:
 - Pattern FTO-coated glass substrates using zinc powder and HCl.
 - Clean the substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
 - Dry the substrates with a nitrogen gun and treat with UV-ozone for 15 minutes.
- Electron Transport Layer (ETL) Deposition:
 - Deposit a compact layer of SnO₂ by spin-coating a colloidal precursor solution onto the FTO substrate, followed by annealing.
- Perovskite Layer Deposition:

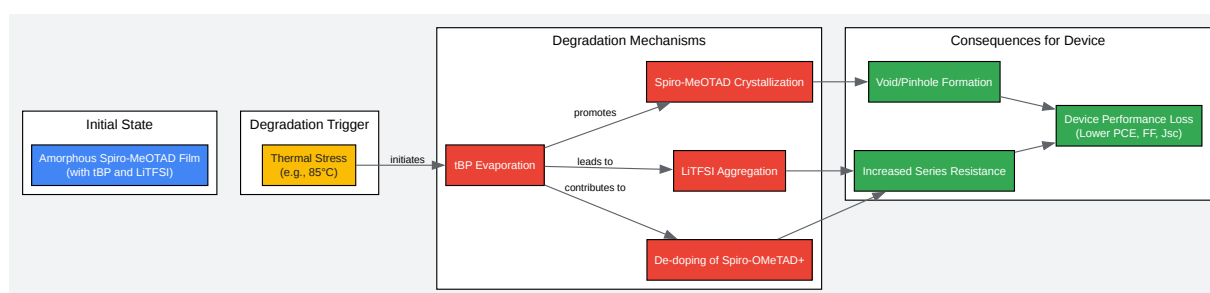
- Prepare a perovskite precursor solution (e.g., a triple cation formulation like $\text{Cs}_x(\text{MA}_{1-y}\text{FA}_y)_{1-x}\text{Pb}(\text{I}_{1-2}\text{Br}_2)_3$) in a mixed solvent system (e.g., DMF and DMSO).
- Spin-coat the perovskite solution onto the ETL in a nitrogen-filled glovebox.
- During spinning, dispense an anti-solvent (e.g., chlorobenzene) to induce crystallization.
- Anneal the film at a specified temperature (e.g., 100°C) to form the crystalline perovskite phase.
- Hole Transport Layer (HTL) Deposition:
 - Prepare the **Spiro-MeOTAD** solution: Dissolve **Spiro-MeOTAD** powder in chlorobenzene. Add solutions of LiTFSI in acetonitrile and 4-tert-butylpyridine (tBP). A typical formulation involves 80 mg of **Spiro-MeOTAD**, 17.5 μL of Li-TFSI solution (520 mg/mL in acetonitrile), and 28.5 μL of tBP in 1 mL of chlorobenzene.[\[5\]](#)
 - Dynamically spin-coat the **Spiro-MeOTAD** solution onto the perovskite layer.[\[5\]](#)
 - Allow the films to oxidize overnight in air with controlled humidity.[\[5\]](#)
- (Optional) Thermal Degassing of tBP:
 - Anneal the completed perovskite/**Spiro-MeOTAD** stack at a moderate temperature (e.g., 85°C) for a specified duration (e.g., several hours) in an inert atmosphere before electrode deposition.[\[5\]](#)
- Electrode Deposition:
 - Thermally evaporate a metal contact (e.g., 80 nm of gold) through a shadow mask to define the active area of the solar cell.[\[5\]](#)

2. Characterization of **Spiro-MeOTAD** Film Morphology

- Scanning Electron Microscopy (SEM): To visualize the surface morphology, grain structure, and the presence of pinholes or voids in the **Spiro-MeOTAD** film.

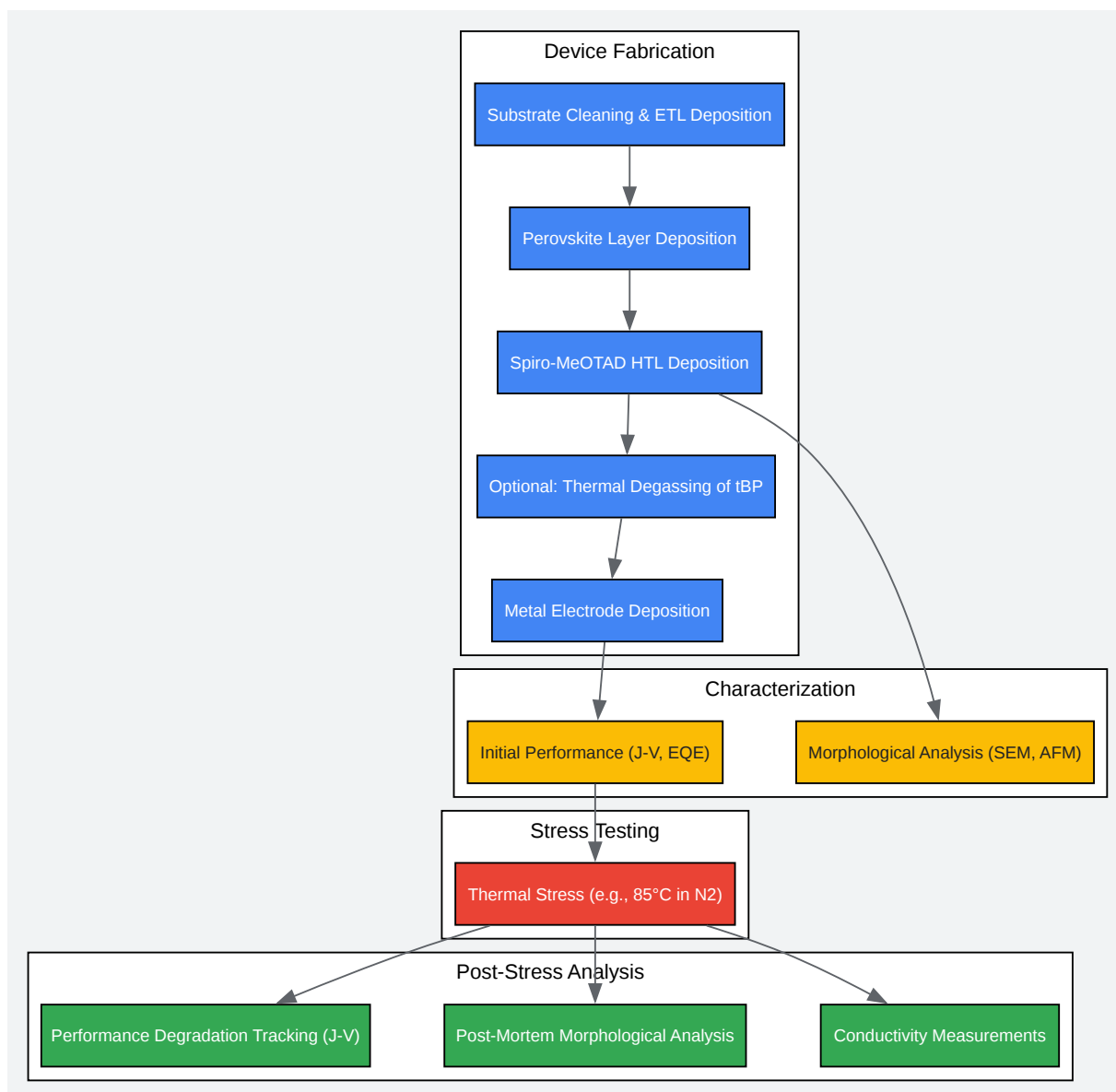
- Atomic Force Microscopy (AFM): To obtain high-resolution topographical images of the film surface and quantify surface roughness.
- Polarized Optical Microscopy (POM): To identify crystalline domains within the amorphous **Spiro-MeOTAD** film, indicating degradation.

Visualizations



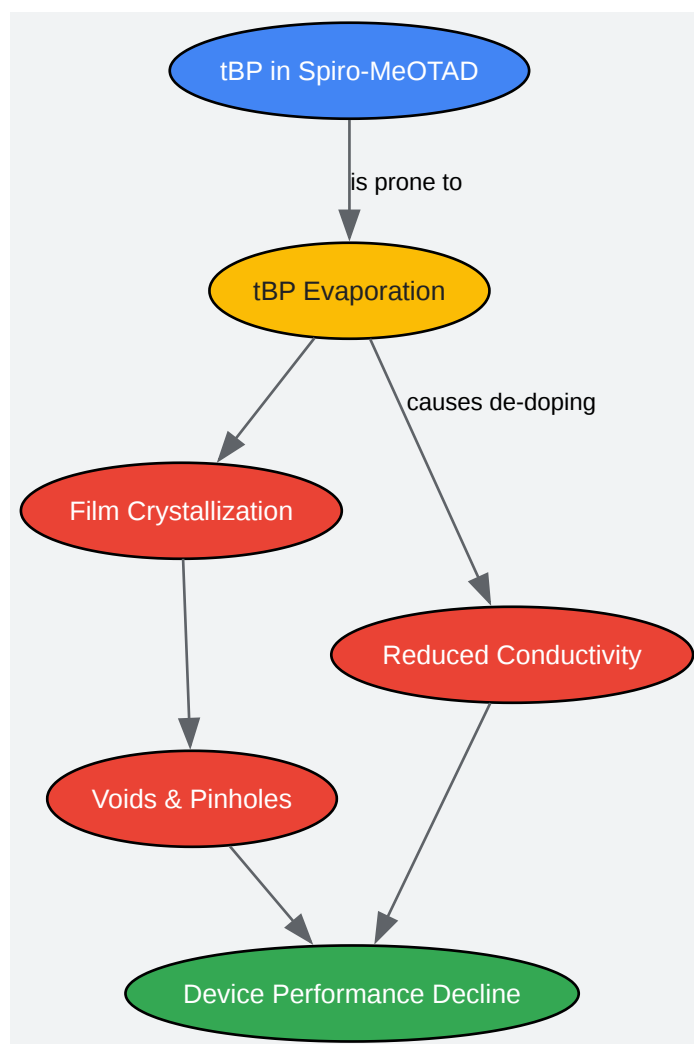
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Caption: Degradation pathway of **Spiro-MeOTAD** films initiated by tBP evaporation.



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Caption: Experimental workflow for studying tBP evaporation effects.



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Caption: Logical relationship between tBP evaporation and device performance.

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